

Physical properties of 2,6-difluoro-4-pyridylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Difluoropyridine-4-boronic acid

Cat. No.: B1585997

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 2,6-difluoro-4-pyridylboronic acid

Introduction

2,6-difluoro-4-pyridylboronic acid is a heterocyclic organoboron compound that has emerged as a valuable building block in medicinal chemistry and materials science. Its unique electronic properties, stemming from the electron-withdrawing fluorine atoms and the pyridine ring, make it a versatile reagent in synthetic chemistry, particularly in cross-coupling reactions. For researchers, drug development professionals, and synthetic chemists, a thorough understanding of its physical properties is not merely academic; it is fundamental to its effective storage, handling, and application in complex synthetic routes.

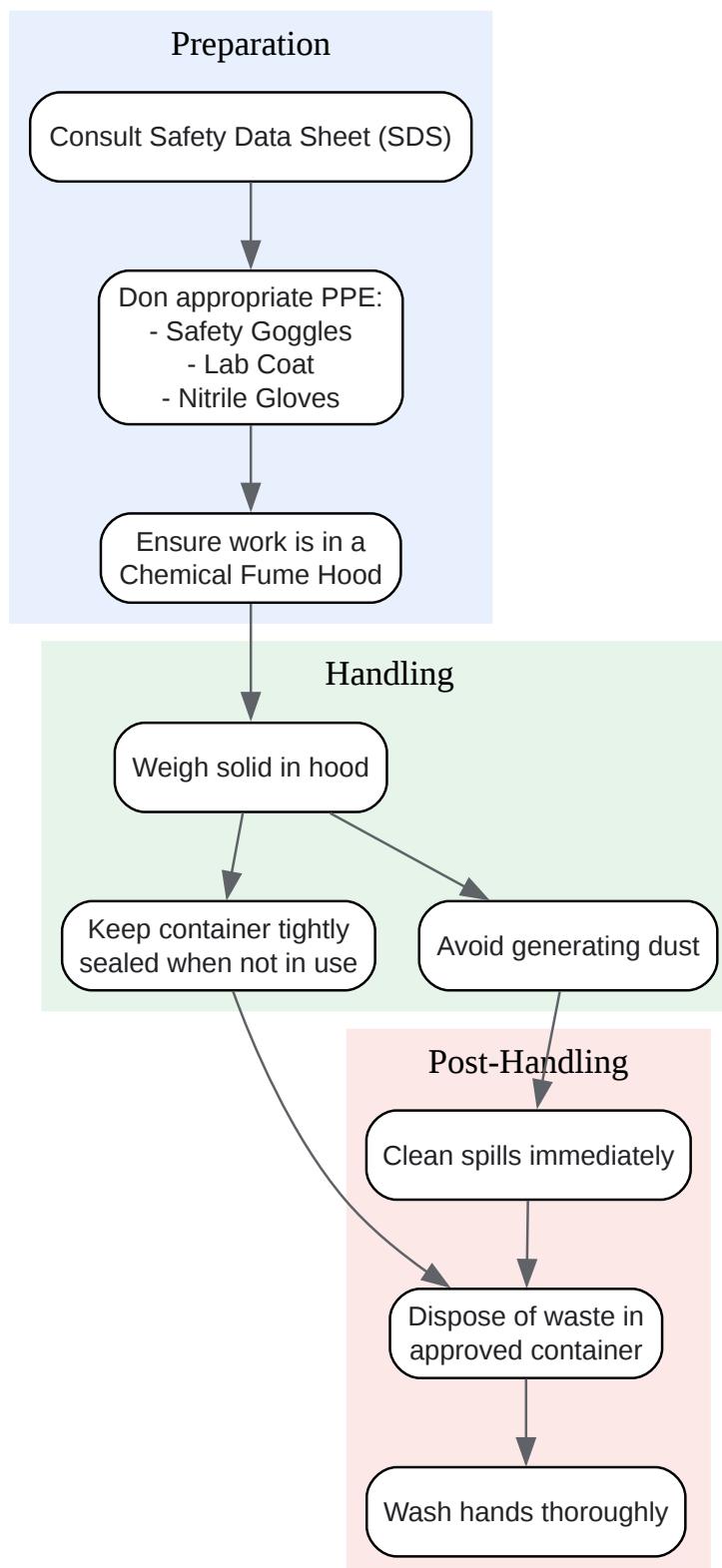
This guide provides a comprehensive overview of the core physical characteristics of 2,6-difluoro-4-pyridylboronic acid. Moving beyond a simple data sheet, we will explore the causality behind its properties, offer insights into its solid-state behavior, and provide detailed, field-proven protocols for its characterization.

Chemical Identity and Structure

The foundational step in utilizing any chemical reagent is to confirm its identity. 2,6-difluoro-4-pyridylboronic acid is identified by its unique CAS number, molecular formula, and structure.

Identifier	Value	Source(s)
IUPAC Name	(2,6-difluoropyridin-4-yl)boronic acid	[1]
CAS Number	401816-16-8	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₄ BF ₂ NO ₂	[1] [4] [5]
Formula Weight	158.90 g/mol	[1] [4]
Synonyms	(2,6-difluoropyridin-4-yl)boronic acid; B-(2,6-Difluoro-pyridin-4-yl)boronic acid	[3] [4]

The structure features a pyridine ring substituted with a boronic acid group at the 4-position and fluorine atoms at the 2- and 6-positions. The fluorine atoms significantly influence the acidity of the boronic acid and the reactivity of the molecule.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Difluoro-4-pyridylboronic acid 95% | CAS: 401816-16-8 | AChemBlock [achemblock.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. (2,6-Difluoropyridin-4-yl)boronic acid | 401816-16-8 [sigmaaldrich.com]
- 4. 2,6-Difluoropyridine-4-boronic acid | 401816-16-8 [amp.chemicalbook.com]
- 5. 401816-16-8|(2,6-Difluoropyridin-4-yl)boronic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Physical properties of 2,6-difluoro-4-pyridylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1585997#physical-properties-of-2-6-difluoro-4-pyridylboronic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com